

Application Note: Measuring Apoptosis Induction by Custirsen Using TUNEL and Caspase Activity Assays

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Compound of Interest

Compound Name: *Custirsen sodium*

Cat. No.: *B15598084*

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Introduction

Custirsen (also known as OGX-011) is a second-generation antisense oligonucleotide designed to inhibit the production of clusterin, a cytoprotective chaperone protein.^{[1][2][3]} Clusterin is overexpressed in various cancers and is associated with resistance to apoptosis-inducing therapies such as chemotherapy and radiation.^{[1][4][5]} By binding to clusterin mRNA, custirsen prevents its translation, leading to a reduction in clusterin protein levels.^{[5][6]} This sensitizes cancer cells to apoptotic stimuli, making it a promising agent for combination cancer therapy.^{[1][5]}

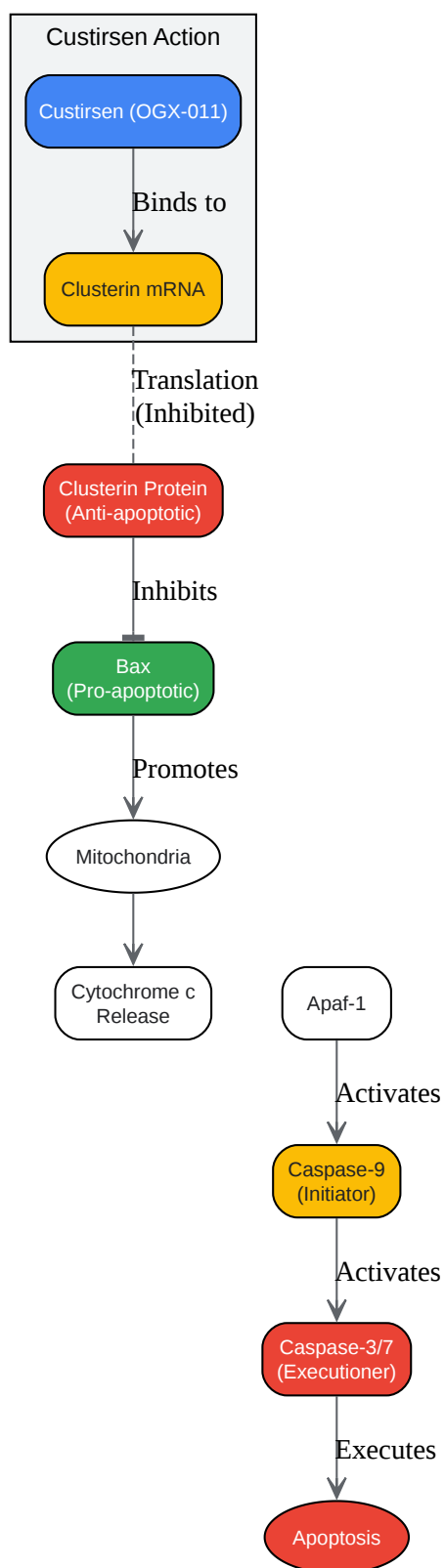
Apoptosis, or programmed cell death, is a critical process for normal tissue homeostasis and a primary mechanism by which anticancer therapies eliminate malignant cells. Key hallmarks of apoptosis include DNA fragmentation and the activation of a cascade of cysteine-aspartic proteases known as caspases. This application note provides detailed protocols for two standard methods to quantify apoptosis following treatment with custirsen: the Terminal

deoxynucleotidyl transferase dUTP Nick End Labeling (TUNEL) assay and caspase activity assays.

The TUNEL assay detects DNA fragmentation, a late-stage event in apoptosis, by labeling the 3'-hydroxyl ends of DNA breaks. Caspase activity assays measure the activation of key executioner caspases (caspase-3 and -7) and initiator caspases (caspase-9), which are central to the apoptotic signaling cascade.

Signaling Pathway of Custirsen-Mediated Apoptosis

Custirsen's mechanism of action is centered on the inhibition of clusterin, which normally functions to suppress apoptosis. By reducing clusterin levels, custirsen allows pro-apoptotic signals to prevail, leading to the activation of the intrinsic (mitochondrial) pathway of apoptosis.

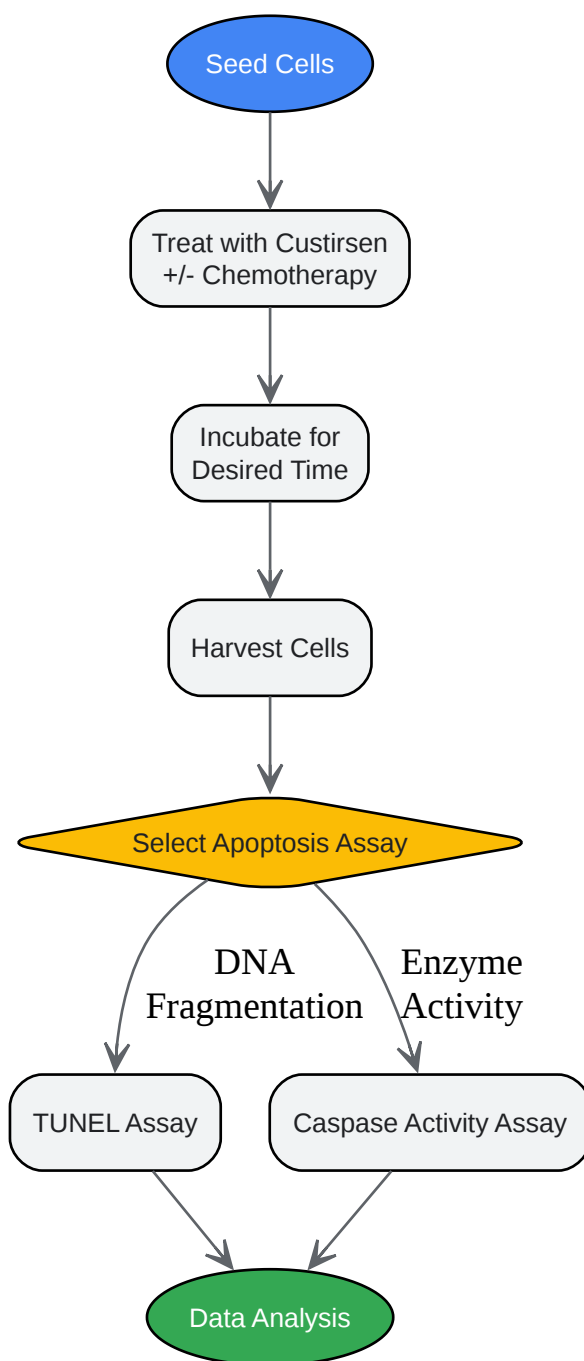


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Caption: Custirsen inhibits clusterin translation, leading to increased Bax activity, mitochondrial cytochrome c release, and subsequent caspase activation, ultimately resulting in apoptosis.

Experimental Workflow

The following diagram outlines the general workflow for assessing apoptosis in cell cultures treated with custirsen.



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Caption: General experimental workflow for the assessment of apoptosis following custirsen treatment.

Protocols

TUNEL (Terminal deoxynucleotidyl transferase dUTP Nick End Labeling) Assay Protocol

This protocol is adapted for adherent cells in a 96-well plate format and utilizes a colorimetric detection method.

Materials:

- Cells cultured in a 96-well plate
- Custirsen
- Phosphate-Buffered Saline (PBS)
- 3.7% Paraformaldehyde in PBS (freshly prepared)
- 0.2% Triton X-100 in PBS
- Equilibration Buffer
- TdT Reaction Mix (containing TdT enzyme and biotin-dUTP)
- Stop/Wash Buffer
- Streptavidin-HRP conjugate
- DAB (3,3'-Diaminobenzidine) Substrate
- DNase I (for positive control)
- Distilled water

- Light microscope

Procedure:

- Cell Seeding and Treatment:
 - Seed cells at an appropriate density in a 96-well plate and allow them to adhere overnight.
 - Treat cells with the desired concentrations of custirsen, alone or in combination with a chemotherapeutic agent. Include untreated and vehicle-treated controls.
 - For a positive control, treat a separate set of cells with DNase I (1-10 U/mL) for 10 minutes at room temperature to induce DNA fragmentation.
- Fixation and Permeabilization:
 - After the treatment period, gently aspirate the culture medium.
 - Rinse cells twice with PBS.
 - Fix the cells by adding 100 μ L of 3.7% paraformaldehyde per well and incubating for 10 minutes at room temperature.[\[7\]](#)
 - Wash the cells three times with PBS for 2 minutes each.[\[7\]](#)
 - Permeabilize the cells by adding 100 μ L of 0.2% Triton X-100 in PBS per well and incubating for 15 minutes at room temperature.[\[7\]](#)
 - Wash the cells three times with PBS for 2 minutes each.[\[7\]](#)
- TUNEL Reaction:
 - Add 100 μ L of Equilibration Buffer to each well and incubate for 10 minutes at room temperature.[\[7\]](#)
 - Carefully remove the Equilibration Buffer.
 - Prepare the TdT Reaction Mix according to the manufacturer's instructions.

- Add 50 μ L of the TdT Reaction Mix to each well.
- Incubate the plate for 60 minutes at 37°C in a humidified chamber, protected from light.[\[7\]](#)
- Detection:
 - Terminate the reaction by washing the cells three times with PBS for 2 minutes each.[\[7\]](#)
 - Dilute the Streptavidin-HRP conjugate in PBS according to the manufacturer's instructions.
 - Add 100 μ L of the diluted Streptavidin-HRP to each well and incubate for 30 minutes at 37°C, protected from light.[\[7\]](#)
 - Wash the cells three times with PBS for 2 minutes each.[\[7\]](#)
 - Prepare the DAB substrate solution.
 - Add 100 μ L of the DAB substrate to each well and incubate for 1-5 minutes at room temperature, or until a brown color develops.[\[7\]](#)
 - Stop the reaction by washing the cells three times with distilled water.
- Analysis:
 - Observe the cells under a light microscope. Apoptotic cells will have dark brown stained nuclei.
 - Quantify the apoptotic index by counting the number of TUNEL-positive cells versus the total number of cells in several random fields.

Caspase-3/7 Activity Assay Protocol

This protocol describes a luminescent assay for measuring the activity of executioner caspases-3 and -7 in a 96-well format.

Materials:

- Cells cultured in a 96-well plate (white-walled for luminescence)

- Custirsen
- Caspase-Glo® 3/7 Reagent (or similar, containing a proluminescent caspase-3/7 substrate) [8]
- Luminometer

Procedure:

- Cell Seeding and Treatment:
 - Seed cells in a white-walled 96-well plate at a density appropriate for your cell line.
 - Treat cells with custirsen and/or other compounds as described for the TUNEL assay.
- Assay Reagent Preparation:
 - Equilibrate the Caspase-Glo® 3/7 Buffer and lyophilized Substrate to room temperature.[9]
 - Reconstitute the substrate with the buffer to create the Caspase-Glo® 3/7 Reagent.[9]
- Lysis and Caspase Activity Measurement:
 - Remove the plate from the incubator and allow it to equilibrate to room temperature.
 - Add 100 µL of the Caspase-Glo® 3/7 Reagent to each well.[8]
 - Mix the contents of the wells by gently shaking on an orbital shaker for 30 seconds.
 - Incubate the plate at room temperature for 1-3 hours, protected from light.
 - Measure the luminescence of each well using a plate-reading luminometer.

Caspase-9 Activity Assay Protocol

This protocol outlines a colorimetric assay for the measurement of initiator caspase-9 activity.

Materials:

- Cells cultured in appropriate vessels
- Custirsen
- Cell Lysis Buffer[10]
- 2X Reaction Buffer[10]
- DTT (Dithiothreitol)
- Caspase-9 substrate (e.g., Ac-LEHD-pNA)[11]
- 96-well flat-bottom plate
- Microplate reader capable of measuring absorbance at 405 nm

Procedure:

- Cell Treatment and Lysate Preparation:
 - Treat cells with custirsen as previously described.
 - Collect cells by centrifugation (for suspension cells) or by scraping followed by centrifugation (for adherent cells).
 - Resuspend the cell pellet in cold Cell Lysis Buffer (e.g., 25 μ L per 1×10^6 cells) and incubate on ice for 10 minutes.[10]
 - Centrifuge at 10,000 x g for 1 minute at 4°C.[10]
 - Transfer the supernatant (cell lysate) to a new pre-chilled tube.
 - Determine the protein concentration of the lysate.
- Caspase-9 Assay:
 - In a 96-well plate, add 50 μ L of cell lysate (containing 100-200 μ g of total protein) to each well.[10]

- Prepare the 2X Reaction Buffer containing DTT.[10]
- Add 50 μ L of the 2X Reaction Buffer to each well.[10]
- Add 5 μ L of the caspase-9 substrate (LEHD-pNA) to each well.[10]
- Incubate the plate at 37°C for 1-2 hours.[10]
- Read the absorbance at 405 nm using a microplate reader.[10]

Data Presentation

The results from these assays can be summarized in tables to facilitate comparison between different treatment groups.

Table 1: Quantification of Apoptosis by TUNEL Assay

Treatment Group	Concentration	% TUNEL-Positive Cells (Mean $\pm$ SD)
Untreated Control	-	5.2 $\pm$ 1.1
Vehicle Control	-	5.5 $\pm$ 1.3
Chemotherapy Alone	100 nM	25.8 $\pm$ 3.5
Custirsen Alone	10 μ M	10.1 $\pm$ 2.0
Custirsen + Chemotherapy	10 μ M + 100 nM	55.4 $\pm$ 6.2

Table 2: Caspase-3/7 Activity

Treatment Group	Concentration	Relative Luminescence Units (RLU) (Mean $\pm$ SD)	Fold Increase vs. Control
Untreated Control	-	15,234 $\pm$ 1,567	1.0
Vehicle Control	-	15,890 $\pm$ 1,832	1.0
Chemotherapy Alone	100 nM	68,990 $\pm$ 7,123	4.5
Custirsen Alone	10 μ M	29,876 $\pm$ 3,011	2.0
Custirsen + Chemotherapy	10 μ M + 100 nM	145,678 $\pm$ 15,234	9.6

Table 3: Caspase-9 Activity

Treatment Group	Concentration	Absorbance at 405 nm (Mean $\pm$ SD)	Fold Increase vs. Control
Untreated Control	-	0.15 $\pm$ 0.02	1.0
Vehicle Control	-	0.16 $\pm$ 0.03	1.1
Chemotherapy Alone	100 nM	0.58 $\pm$ 0.06	3.9
Custirsen Alone	10 μ M	0.29 $\pm$ 0.04	1.9
Custirsen + Chemotherapy	10 μ M + 100 nM	1.12 $\pm$ 0.15	7.5

Conclusion

The TUNEL and caspase activity assays are robust methods for quantifying the pro-apoptotic effects of custirsen. By inhibiting the cytoprotective protein clusterin, custirsen enhances apoptosis induced by conventional cancer therapies. The protocols provided here offer a framework for researchers to assess the efficacy of custirsen in various cancer cell models. The expected outcome is a significant increase in apoptotic markers in cells treated with a combination of custirsen and a chemotherapeutic agent compared to either treatment alone.

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